Molecular formula and structure of renzapride

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Compound of Interest

Compound Name:	*(S)-Renzapride*
Cat. No.:	*B15614719*

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Renzapride: A Comprehensive Technical Guide

This in-depth guide provides a detailed overview of the molecular formula, structure, and pharmacological properties of renzapride. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Structure

Renzapride is a substituted benzamide with a complex heterocyclic structure. Its chemical properties are summarized below.

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Identifier	Value	Source
Molecular Formula	C16H22ClN3O2	[1][2][3][4]
Molecular Weight	323.82 g/mol	[1][2][3][4]
IUPAC Name	4-amino-N-{1-azabicyclo[3.3.1]nonan-4-yl}-3-chloro-2-methoxybenzamide	[1]
CAS Number	112727-80-7	[3][4][5]
SMILES	COC1=C(C=CC(N)=C1Cl)C(=O)NC1CCN2CCCC1C2	[1]
InChI Key	GZSKEXSLDPEFPT-IINYFYTJSA-N	[2]

Pharmacological Profile

Renzapride is a prokinetic and antiemetic agent.[5] Its primary mechanism of action involves the modulation of serotonin (5-HT) receptors in the gastrointestinal tract.[6][7]

Mechanism of Action

Renzapride exhibits a dual mode of action as a potent 5-HT4 receptor agonist and a 5-HT3 receptor antagonist.[8] It also functions as a 5-HT2B antagonist and has some affinity for 5-HT2A and 5-HT2C receptors.[5]

- 5-HT4 Receptor Agonism: As a full agonist at 5-HT4 receptors, renzapride stimulates the release of acetylcholine in the gut wall, which in turn increases peristalsis and gastrointestinal motility.[6][8] This action is consistent with its observed effects of accelerating gastric emptying and colonic transit.[6][9]
- 5-HT3 Receptor Antagonism: By acting as a partial antagonist at 5-HT3 receptors, renzapride possesses antiemetic properties.[1][5][8]

The following diagram illustrates the primary signaling pathway of renzapride.

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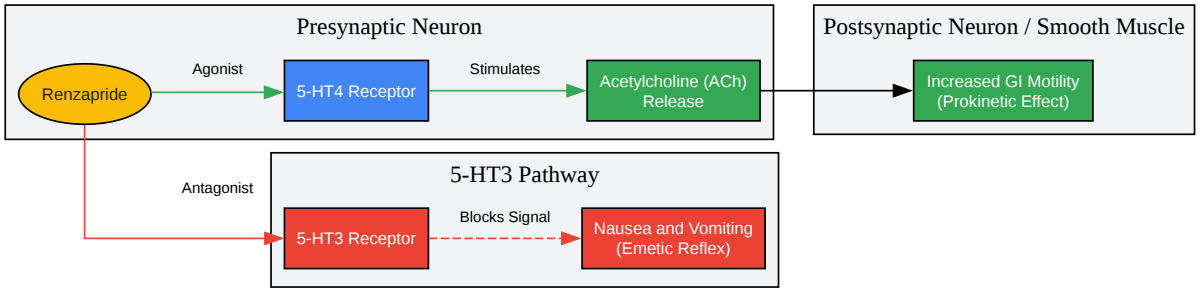

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Renzapride's dual mechanism of action.

Pharmacological Data

The following table summarizes key quantitative data related to renzapride's pharmacological activity.

Parameter	Receptor	Value	Species	Source
Ki	Human 5-HT3	17 nM	Human	[6][10]
Ki	Guinea-pig 5-HT4	477 nM	Guinea-pig	[6][10]
Ki	5-HT4	115 nM	N/A	[11]

Experimental Protocols

Radioligand Binding Inhibition Studies

This experimental protocol is used to determine the affinity of a compound for a specific receptor.

Objective: To determine the inhibition constant (Ki) of renzapride for serotonin receptors.

Methodology:

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- Membrane Preparation: Membranes are prepared from animal tissue or cell lines transfected with cloned human receptors.
- Incubation: The prepared membranes are incubated with a radiolabeled ligand that has a high affinity for the specific receptor of interest.
- Competitive Inhibition: Renzapride is added to the incubation mixture at various concentrations to competitively inhibit the binding of the radiolabeled ligand.
- Filtration and Counting: The levels of bound radioligand are measured by filtration to separate the bound from the free ligand, followed by counting the radioactivity of the bound fraction.
- Data Analysis: The inhibition constant (Ki) is calculated from the concentration of renzapride that causes 50% inhibition of radioligand binding.[6][10]

The following diagram illustrates the general workflow for a radioligand binding assay.

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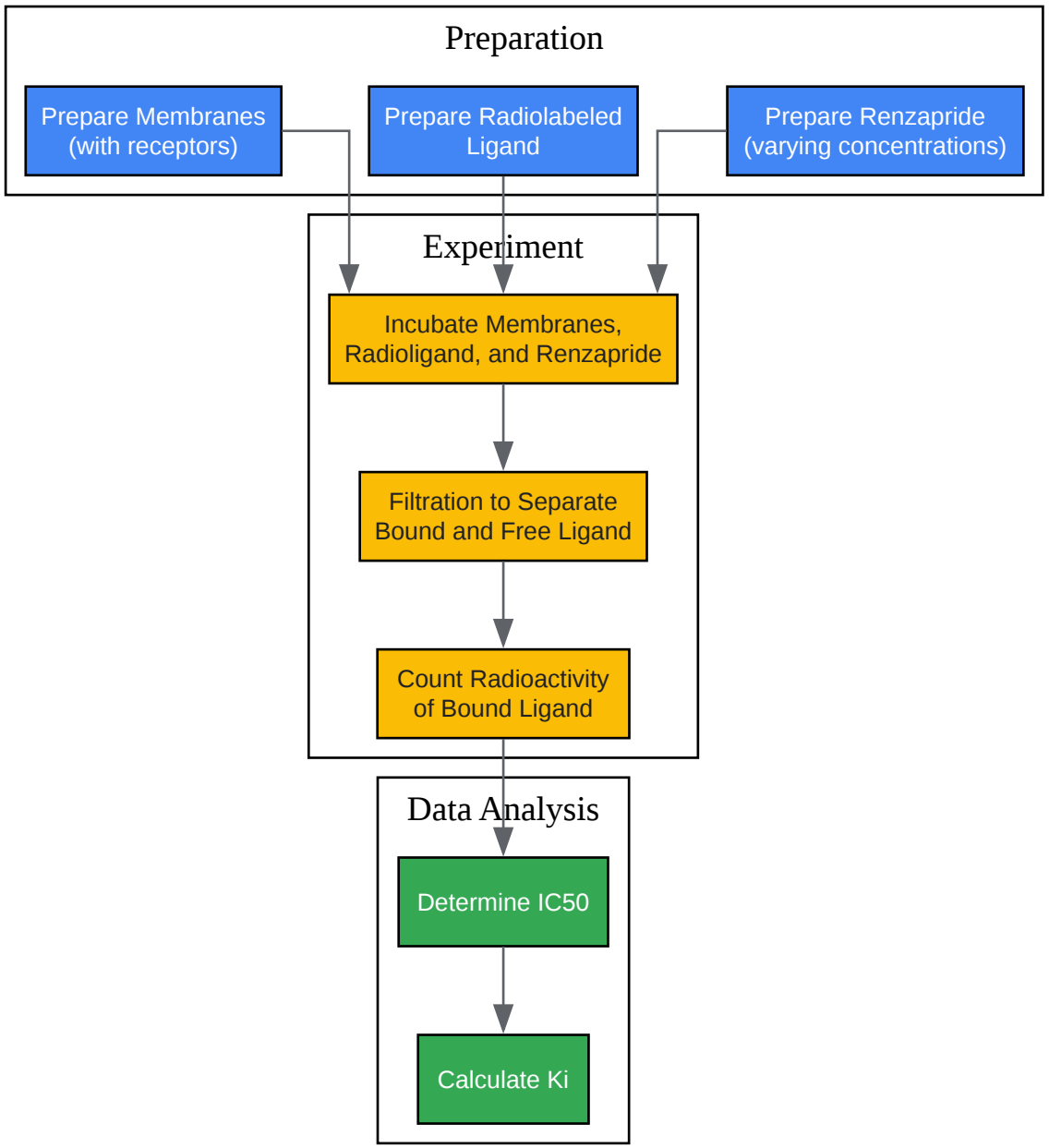

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Workflow for a radioligand binding assay.

Metabolism Studies in Human Liver Microsomes

This protocol assesses the metabolic stability of a compound and its potential to inhibit cytochrome P450 (CYP) enzymes.

Objective: To evaluate the metabolism of renzapride and its potential for drug-drug interactions.

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Methodology:

- Incubation with Microsomes: Renzapride (at a concentration of 10 µmol/L) is incubated with human liver microsome samples for 60 minutes at 37°C.
- Reaction Termination: The reaction is stopped, and the samples are centrifuged.
- Metabolite Analysis: The supernatant is analyzed for metabolites using high-pressure liquid chromatography (HPLC).
- CYP Inhibition Assay: To assess the potential for drug-drug interactions, renzapride is incubated at various concentrations (1–500 µmol/L) with microsomes genetically engineered to express a single CYP enzyme.[6][10]

Synthesis and Development

Racemic (±)-renzapride hydrochloride has been synthesized for clinical development.[6] The (+) and (−) enantiomers of renzapride and its primary metabolite, renzapride N-oxide, have also been synthesized for pharmacological profiling.[6] Renzapride has undergone Phase II and Phase III clinical trials for the treatment of constipation-predominant irritable bowel syndrome (IBS-C).[5][12][13][14]

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